

# 4-Phenylthiazole-2-thiol: A Comprehensive Technical Overview for Advanced Research

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## Compound of Interest

Compound Name: 4-Phenylthiazole-2-thiol

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

**4-Phenylthiazole-2-thiol** is a heterocyclic organic compound that has garnered significant attention in the fields of medicinal chemistry and materials science. Its unique structural features make it a valuable building block for the synthesis of a wide array of derivatives with diverse biological activities. This technical guide provides a detailed overview of its fundamental properties, synthesis protocols, and its role as a scaffold in the development of novel therapeutic agents.

## Core Physicochemical Properties

The fundamental molecular characteristics of **4-Phenylthiazole-2-thiol** are summarized below. This data is essential for experimental design, analytical characterization, and computational modeling.

Property	Value	References
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NS <sub>2</sub>	[1][2][3][4]
Molecular Weight	193.29 g/mol	[1][2][3][5]
CAS Number	2103-88-0	[1][2][3]
Appearance	Solid	[5]
Melting Point	167-172 °C	[5]
Synonyms	2-Mercapto-4-phenylthiazole, 4-Phenyl-2-thiazolethiol	[1][3][4]

## Synthesis and Experimental Protocols

The synthesis of thiazole derivatives, including **4-phenylthiazole-2-thiol** and its analogues, is predominantly achieved through the Hantzsch thiazole synthesis.[6] This classic method remains a cornerstone in heterocyclic chemistry for the formation of the thiazole ring.[6]

### Hantzsch Thiazole Synthesis: A Standard Protocol

The Hantzsch synthesis involves the condensation reaction between an  $\alpha$ -haloketone and a thioamide.[6] For the synthesis of 2-amino-4-phenylthiazole, a common precursor and analogue, the following protocol is adapted from standard procedures.

Objective: To synthesize 2-amino-4-phenylthiazole via the Hantzsch reaction.

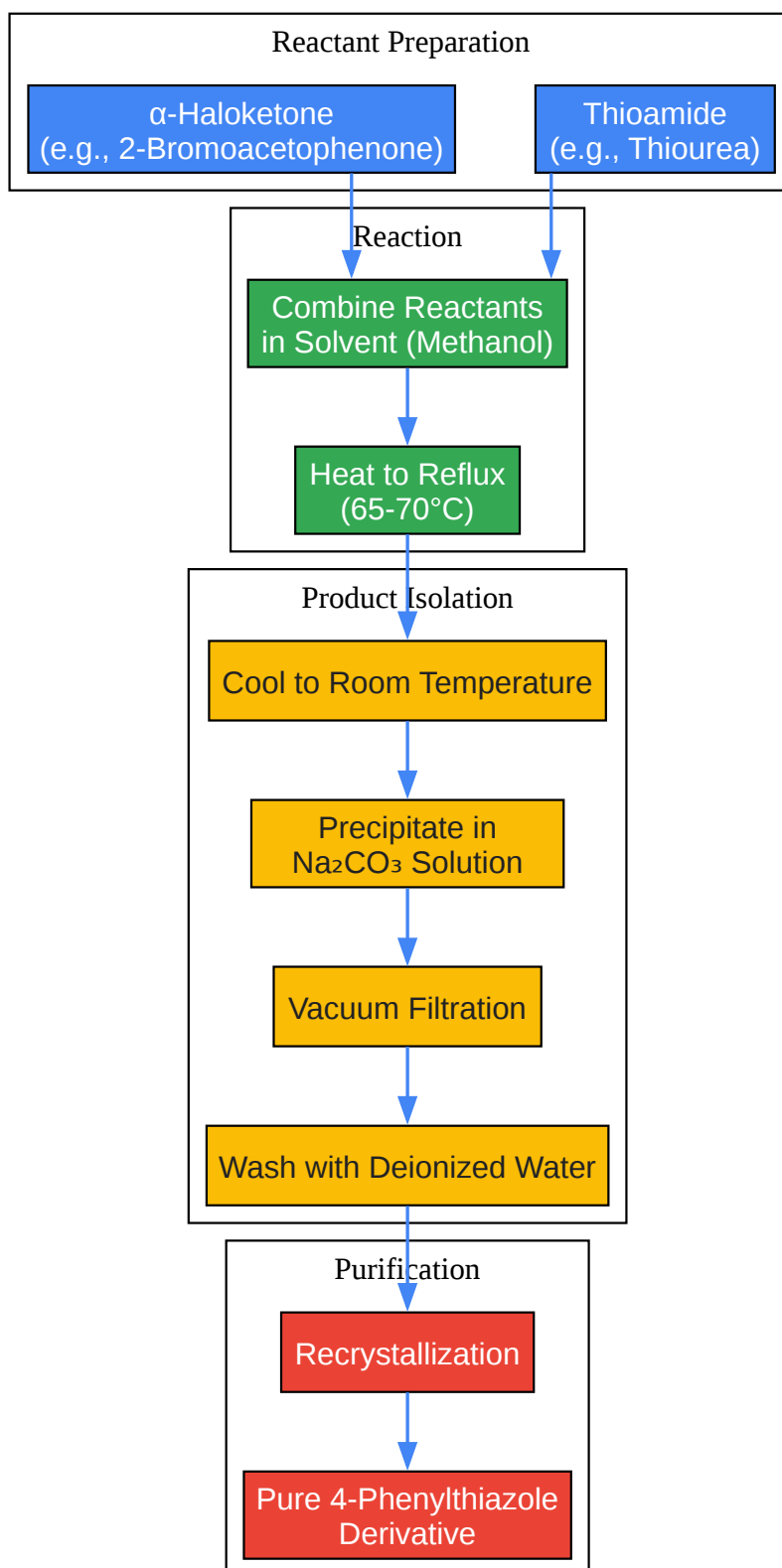
Materials:

- 2-Bromoacetophenone ( $\alpha$ -haloketone)
- Thiourea (thioamide)
- Methanol
- 5% Sodium Carbonate (Na<sub>2</sub>CO<sub>3</sub>) solution
- Deionized Water

#### Procedure:

- In a suitable reaction vessel, such as a round-bottom flask, combine 2-bromoacetophenone and thiourea.[6][7]
- Add methanol as the solvent.[6]
- Heat the mixture to a gentle reflux (approximately 65-70°C) with stirring for a period of 30 to 60 minutes.[6] In some variations, this reflux can be extended for up to 12 hours.[7]
- After the reaction period, allow the solution to cool to room temperature.[6]
- Pour the reaction mixture into a beaker containing a 5% sodium carbonate solution to induce precipitation of the product.[6]
- Collect the resulting solid product by vacuum filtration using a Buchner funnel.[6]
- Wash the collected solid with cold deionized water to remove any residual salts.[6]
- The crude product can be further purified by recrystallization from a suitable solvent like methanol.[7]

The following diagram illustrates the general workflow of the Hantzsch thiazole synthesis.



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Caption: Workflow for Hantzsch Thiazole Synthesis.

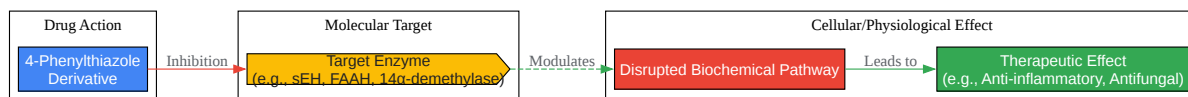
# Biological Activity and Drug Development Applications

The 4-phenylthiazole scaffold is a privileged structure in medicinal chemistry, with its derivatives exhibiting a broad spectrum of biological activities.<sup>[8][9]</sup> This makes it a compound of high interest for drug discovery and development professionals.

## Key Therapeutic Areas:

- **Antifungal Agents:** Thiazole derivatives have shown potent antifungal activity, particularly against pathogenic *Candida* species.<sup>[7][9][10]</sup> Some compounds have demonstrated efficacy comparable to established drugs like fluconazole and ketoconazole.<sup>[10]</sup> The mechanism of action for some of these derivatives involves the inhibition of the 14 $\alpha$ -demethylase enzyme, which is crucial for fungal cell membrane synthesis.<sup>[10]</sup>
- **Anticancer Activity:** Numerous studies have reported the cytotoxic effects of 4-phenylthiazole derivatives against various cancer cell lines, including those for breast cancer, colon cancer, and lung cancer.<sup>[8][11][12]</sup> The presence of specific substitutions on the phenyl ring can significantly influence the antiproliferative activity.<sup>[8]</sup>
- **Anti-inflammatory and Analgesic Effects:** A significant area of research involves the development of 4-phenylthiazole analogs as dual inhibitors of soluble epoxide hydrolase (sEH) and fatty acid amide hydrolase (FAAH).<sup>[13]</sup> Inhibition of these enzymes can lead to potent anti-inflammatory and antinociceptive (pain-relieving) effects, offering a potential alternative to traditional nonsteroidal anti-inflammatory drugs (NSAIDs).<sup>[13]</sup>
- **Antimicrobial and Anthelmintic Properties:** Beyond antifungal applications, derivatives have been synthesized and evaluated for broader antibacterial and anthelmintic activities.<sup>[7][14]</sup>

The following diagram illustrates a conceptual pathway for the action of a 4-phenylthiazole derivative as an enzyme inhibitor.



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Caption: Enzyme Inhibition Pathway of Thiazole Derivatives.

## Conclusion

**4-Phenylthiazole-2-thiol** is a versatile heterocyclic compound with a well-established molecular formula and weight. Its synthesis, primarily through the robust Hantzsch reaction, is well-documented, allowing for the creation of extensive libraries of derivatives. The broad and potent biological activities of these derivatives, ranging from anticancer to anti-inflammatory and antifungal, underscore the importance of the 4-phenylthiazole scaffold in modern drug discovery. For researchers and drug development professionals, this compound represents a promising starting point for the design and synthesis of novel therapeutics targeting a multitude of diseases.

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